

The SIPr Ligand: Molecular Geometry and Structural Dynamics

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Compound of Interest

Compound Name:	1,3-Bis(2,6-diisopropylphenyl)imidazolidin-2-ylidene
CAS No.:	258278-28-3
Cat. No.:	B103921

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Technical Guide for Organometallic Application

Executive Summary

The SIPr ligand (1,3-bis(2,6-diisopropylphenyl)-4,5-dihydroimidazol-2-ylidene) represents the saturated congener of the widely utilized IPr N-heterocyclic carbene (NHC).[1] While often grouped with its unsaturated counterpart, SIPr exhibits distinct geometric flexibility and electronic behavior driven by its imidazolidin-2-ylidene core.

This guide analyzes the critical structural parameters of SIPr—specifically its N-C-N bond angle, backbone bond character, and Percent Buried Volume (%)

)—to provide a rationale for its selection in catalysis, particularly in palladium-catalyzed cross-coupling (e.g., PEPPSI-SIPr) and ruthenium-catalyzed metathesis.

Part 1: Structural Anatomy & Geometric Parameters[2]

The defining feature of SIPr is the saturated C4–C5 backbone. This single structural modification (C–C single bond vs. C=C double bond in IPr) fundamentally alters the ring geometry and the spatial arrangement of the bulky 2,6-diisopropylphenyl (Dipp) wingtips.

Core Geometric Metrics

The following data compares SIPr with its unsaturated analog (IPr) and the smaller mesityl-based SIMes. Values are derived from X-ray crystallographic studies of standardized metal complexes (typically Ag(I) or Au(I) chlorides).

Parameter	SIPr (Saturated)	IPr (Unsaturated)	Structural Implication
Backbone Bond (C4–C5)	~1.54 Å (Single)	~1.34 Å (Double)	SIPr backbone is non-planar (puckered), increasing flexibility.[2]
N–C–N Bond Angle	106° – 108°	101° – 102°	Saturation expands the carbene angle, pushing wingtips closer to the metal.[2]
Carbene–Metal Bond ()	2.08 – 2.09 Å (Ag)	2.06 – 2.07 Å (Ag)	Slightly longer bond in SIPr–Ag complexes suggests nuanced -donor variance.[2][3]
N–C Bond	~1.33 – 1.35 Å	~1.36 Å	Consistent with partial double bond character (ylidic resonance).[2]

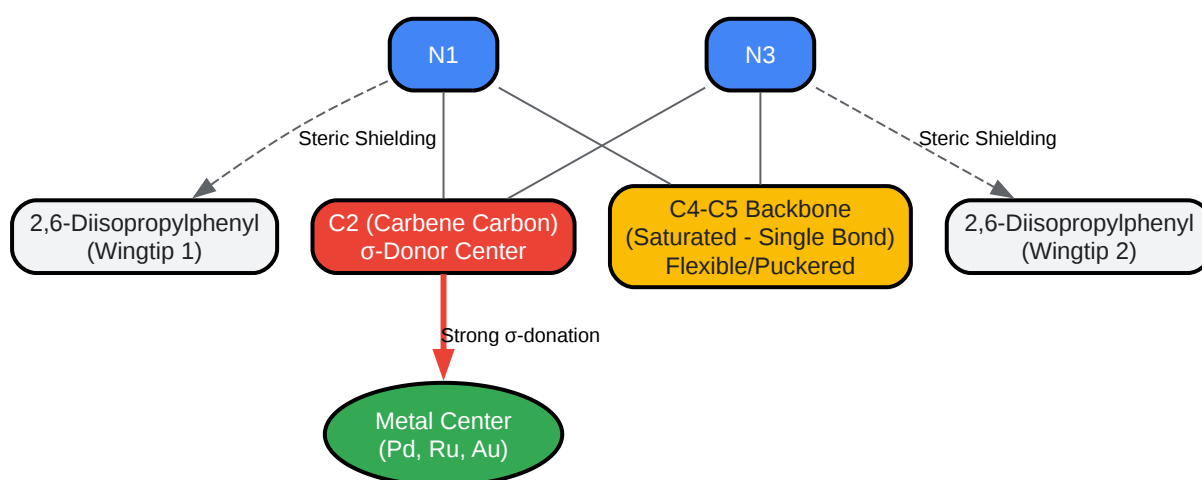
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Critical Insight: The expansion of the N-C-N angle in SIPr (approx. +5°) is a direct consequence of the

hybridization of the backbone carbons. This geometric opening forces the N-aryl substituents to rotate and tilt, often resulting in a higher effective steric bulk closer to the metal center compared to IPr.

Visualizing the Structural Logic

The following diagram illustrates the connectivity and the steric pressure exerted by the Dipp groups.



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Figure 1: Structural connectivity of the SIPr ligand. The saturated backbone (yellow) imparts flexibility, allowing the "Wingtip" groups (grey) to adjust their steric protection around the Metal center (green).[2]

Part 2: Steric and Electronic Profiling

Percent Buried Volume (%)

The %

parameter quantifies the steric bulk of the ligand within a 3.5 Å sphere around the metal.^{[2][4]}

Unlike rigid phosphines (Tolman Cone Angle), SIPr is dynamic.^[2]

- Standard Value: SIPr typically exhibits a %
of 35.4% – 36.0% in static models (e.g., $[\text{IrCl}(\text{COD})(\text{SIPr})]$).^[2]
- The "Flexibility Factor": Because the imidazolidine ring is not aromatic, it can adopt twisted conformations. In highly crowded environments (like $[\text{AuCl}(\text{SIPr})]$), the %
can effectively increase, often exceeding that of IPr (~44.5% for IPr vs variable high-shielding conformers for SIPr).^[2]
- Comparison:

Electronic Character (TEP)

The Tolman Electronic Parameter (TEP) measures the net electron-donating ability.^[2] Lower wavenumbers (

) indicate stronger donation.^{[2][5]}

- SIPr
: ~2048 cm^{-1}
(in $\text{Ni}(\text{CO})_2$
L system)^[2]
- IPr
: ~2051 cm^{-1}
^[2]

- Conclusion: SIPr is generally a stronger net electron donor than IPr. The saturated backbone removes the electron-withdrawing capability of the aromatic imidazole ring, increasing electron density at the carbene carbon.



Nuance Alert: In Group 11 complexes (Ag, Au), some studies suggest SIPr acts as a weaker donor due to the lack of synergistic back-bonding, but in catalytic cycles involving oxidative addition (Pd, Ni), its strong

-donation is the dominant trait.

Part 3: Experimental Protocol – Synthesis & Purification

Self-validating protocol for generating high-purity SIPr·HCl salt, the precursor to the free carbene.

Synthesis of SIPr·HCl

Reaction Overview: Reduction of the diimine (from glyoxal and 2,6-diisopropylaniline) followed by cyclization with triethyl orthoformate.

Step-by-Step Protocol:

- Reduction:
 - Dissolve N,N'-bis(2,6-diisopropylphenyl)diazabutadiene (diimine) in THF.
 - Cool to 0°C. Add 4 equivalents of NaBH₄.
 - .
 - Slowly add acetic acid (glacial) dropwise. Caution: H₂ gas evolution.

- Stir at room temperature for 16 hours.
- Validation: Solution turns colorless (loss of conjugation).
- Workup: Quench with dilute NaOH, extract with CH₂Cl₂, dry over MgSO₄. Yields the diamine.
- Cyclization:
 - Suspend the isolated diamine in triethyl orthoformate (HC(OEt)₃).
 - Add 1.1 equivalents of NH₄Cl.
 - Reflux at 120°C for 4–12 hours with a distillation head to remove ethanol byproduct.
 - Validation: Precipitation of a white solid (SIPr·HCl) typically occurs.[2]
- Purification (Critical for Crystallography):
 - Filter the crude solid.
 - Wash with cold diethyl ether (CH₃CH₂OCH₂CH₃) to remove unreacted diamine.
 - Recrystallize from boiling ethanol or a CH₂Cl₂/Hexane system.
 - Target: White, crystalline powder.

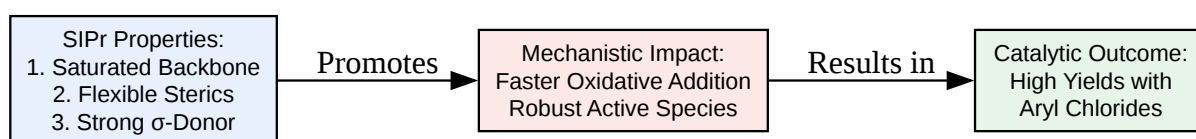
¹H NMR (CDCl₃)

) should show a distinct singlet for the N-CH-N proton at _____ ppm.

Part 4: Impact on Catalytic Efficacy

The geometric differences of SIPr translate directly to catalytic performance.

- Pd-Catalyzed Cross-Coupling (PEPPSI-SIPr):
 - The flexible bulk of SIPr stabilizes the Pd(0) intermediate more effectively than IPr in difficult couplings (e.g., sterically hindered biaryls).[2]
 - The stronger σ-donation facilitates the oxidative addition of unreactive aryl chlorides.
- Ru-Catalyzed Metathesis:
 - SIPr is the ligand of choice for many "Second Generation" Grubbs-type catalysts. The saturated backbone eliminates the possibility of C-H activation at the backbone positions, increasing catalyst longevity.



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Figure 2: Logical flow of SIPr properties to catalytic outcome.[2]

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